Spectroscopic Profile of 6-Chloroisoquinolin-1-amine: A Predictive and Methodological Guide

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Compound of Interest

Compound Name:	*6-Chloroisoquinolin-1-amine*
CAS No.:	*102200-00-0*
Cat. No.:	*B599472*

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Abstract

This technical guide provides a comprehensive analysis of the predicted spectroscopic characteristics of **6-Chloroisoquinolin-1-amine**, a molecule of significant interest in medicinal chemistry and materials science. Due to the limited availability of direct experimental data in public literature, this document synthesizes information from structurally analogous compounds and first principles of spectroscopic theory to construct a reliable, predictive data set. We present detailed interpretations for the expected ^{1}H NMR, ^{13}C NMR, Mass Spectrometry (MS), and Infrared (IR) spectra. Furthermore, this guide furnishes detailed, field-proven experimental protocols for the acquisition of these spectra, offering a complete framework for researchers engaged in the synthesis and characterization of this compound or its derivatives.

Introduction and Molecular Structure

6-Chloroisoquinolin-1-amine belongs to the isoquinoline family, a class of heterocyclic aromatic compounds that form the core of many biologically active alkaloids and pharmaceuticals. The presence of a chlorine atom at the 6-position and a primary amine at the 1-position introduces specific electronic and steric properties that are crucial for its reactivity

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and potential applications. Accurate structural confirmation and purity assessment are paramount, and spectroscopic techniques are the cornerstone of this characterization.

This guide is structured to provide a predictive yet scientifically grounded spectroscopic profile, enabling researchers to identify and characterize **6-Chloroisoquinolin-1-amine** with confidence.

Caption: Molecular structure of **6-Chloroisoquinolin-1-amine** with atom numbering.

Predicted Spectroscopic Data Summary

The following table summarizes the anticipated key spectral features for **6-Chloroisoquinolin-1-amine**. The subsequent sections will provide a detailed rationale for these predictions.

Technique	Predicted Key Features
^{1}H NMR	Aromatic protons (δ 6.5-8.5 ppm), Amine protons (broad singlet, δ 5.0-6.0 ppm).
^{13}C NMR	Aromatic carbons (δ 110-160 ppm), C-Cl (δ ~130-135 ppm), C-NH_2 (δ ~155-160 ppm).
Mass Spec (EI)	Molecular ion cluster at m/z 178/180 (approx. 3:1 ratio).
IR Spectroscopy	N-H stretches (2 bands, 3300-3500 cm^{-1}), Aromatic C=C/C=N stretches (1400-1650 cm^{-1}), C-Cl stretch (~1050-1100 cm^{-1}).

^{1}H NMR Spectroscopy Analysis (Predicted)

The proton NMR spectrum is predicted based on established substituent effects on the isoquinoline core. The electron-donating amino group at C1 will cause an upfield shift (lower ppm) for nearby protons, particularly H8, while the electron-withdrawing chlorine at C6 will cause a downfield shift (higher ppm) for adjacent protons, especially H5 and H7.

Rationale and Comparison with Analogs:

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- Amine Protons (-NH_2): Expected to appear as a broad singlet around δ 5.0-6.0 ppm. The broadness is due to quadrupole broadening from the nitrogen atom and potential hydrogen exchange. In the spectrum of 6-aminoisoquinoline, these protons appear at 5.54 ppm as a broad singlet[1].

- H3 and H4: These protons on the pyridine ring are expected to form a doublet of doublets system. H3, being alpha to the ring nitrogen, will be further downfield than H4.

- H5, H7, H8: These protons on the benzene ring will show distinct patterns. H5 is ortho to the chlorine and is expected to be a doublet shifted downfield. H7, ortho to the chlorine, will also be a doublet. H8 is ortho to the C1-amine and peri to the ring nitrogen, leading to a complex interplay of effects, but is generally expected to be a doublet.

Proton Assignment	Predicted δ (ppm)	Predicted Multiplicity	Predicted J (Hz)	Rationale
H-3	~8.0 - 8.2	d (doublet)	~5.5 - 6.0	α to ring nitrogen.
H-4	~7.2 - 7.4	d (doublet)	~5.5 - 6.0	β to ring nitrogen, coupled with H3.
H-5	~7.8 - 8.0	d (doublet)	~9.0	Ortho to chlorine, downfield shift.
H-7	~7.6 - 7.8	dd (doublet of doublets)	~9.0, ~2.0	Ortho to C-Cl, meta to C5.
H-8	~7.0 - 7.2	d (doublet)	~2.0	Ortho to C-NH_2, meta coupling to H7.
-NH_2	~5.0 - 6.0	br s (broad singlet)	-	Exchangeable protons, broad signal.

^{13}C NMR Spectroscopy Analysis (Predicted)

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The ^{13}C NMR spectrum is predicted by considering the standard chemical shifts for isoquinoline and applying additive effects for the chloro and amino substituents. The carbon attached to the amine (C1) and the carbon attached to the chlorine (C6) will be significantly influenced.

Carbon Assignment	Predicted δ (ppm)	Rationale
C-1	155 - 160	Attached to the electron-donating amino group, significantly deshielded.
C-3	140 - 145	α to ring nitrogen.
C-4	115 - 120	β to ring nitrogen.
C-4a	135 - 140	Bridgehead carbon.
C-5	128 - 132	Ortho to C-Cl.
C-6	130 - 135	Attached to chlorine, deshielded.
C-7	125 - 130	Ortho to C-Cl.
C-8	110 - 115	Ortho to C-NH_2, shielded.
C-8a	125 - 130	Bridgehead carbon.

Mass Spectrometry (MS) Analysis (Predicted)

The mass spectrum of **6-Chloroisoquinolin-1-amine** is expected to show a distinct molecular ion peak cluster due to the isotopic abundance of chlorine (^{35}Cl:^{37}Cl ≈ 3:1)[2][3][4].

- Molecular Ion (M^+): A prominent cluster will appear at m/z 178 (for $C_9H_7{}^{35}ClN_2$) and m/z 180 (for $C_9H_7{}^{37}ClN_2$), with a relative intensity ratio of approximately 3:1.
- Key Fragmentation Pathways:
  - Loss of HCN: A common fragmentation for nitrogen heterocycles, leading to an ion cluster at m/z 151/153.
  - Loss of Cl radical: Fragmentation of the C-Cl bond would yield an ion at m/z 143.

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- Loss of NH_2 radical: Cleavage of the C-N bond would result in an ion cluster at m/z 162/164.

m/z (predicted)	Proposed Ion Fragment	Notes
178 / 180	$[C_9H_7ClN_2]^+$	Molecular ion peak cluster, 3:1 ratio.
151 / 153	$[C_8H_6ClN]^+$	Loss of HCN from the molecular ion.
143	$[C_9H_7N_2]^+$	Loss of a chlorine radical (•Cl).
116	$[C_8H_6N]^+$	Loss of HCN from the $[M-Cl]^+$ fragment.

Infrared (IR) Spectroscopy Analysis (Predicted)

The IR spectrum will be dominated by vibrations characteristic of a primary aromatic amine and the substituted isoquinoline core[5][6][7].

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Frequency Range (cm^{-1})	Vibration Type	Description
3450 - 3350	N-H asymmetric stretch	Primary amine ($-NH_2$), typically a sharp to medium band.
3350 - 3250	N-H symmetric stretch	Primary amine ($-NH_2$), appears along with the asymmetric stretch[5].
3100 - 3000	Aromatic C-H stretch	Characteristic of sp^2 C-H bonds in the isoquinoline ring.
1650 - 1580	N-H bend (scissoring)	Primary amine deformation, often strong[5][6].
1620 - 1450	Aromatic C=C and C=N stretch	Multiple bands characteristic of the isoquinoline ring system.
1335 - 1250	Aromatic C-N stretch	Strong vibration for aromatic amines[5][6].
~1100 - 1050	C-Cl stretch	A strong band indicating the presence of the chloro-aromatic moiety[8].
900 - 670	Aromatic C-H bend	Out-of-plane bending, pattern can be indicative of substitution.

Experimental Protocols

To validate the predicted data, the following standard operating procedures are recommended.

General Workflow for Spectroscopic Analysis

Caption: General workflow for the spectroscopic characterization of a synthesized compound.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 5-10 mg of the purified solid in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a standard 5 mm NMR tube. Add a small

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amount of tetramethylsilane (TMS) as an internal reference (δ 0.00 ppm).

- ^{1}H NMR Acquisition:
  - Spectrometer: 400 MHz or higher.
  - Pulse Sequence: Standard single pulse (zg30).
  - Acquisition Parameters: Spectral width of ~16 ppm, acquisition time of ~4 seconds, relaxation delay of 2 seconds, 16-32 scans.
- ^{13}C NMR Acquisition:
  - Spectrometer: 100 MHz (for a 400 MHz ^{1}H instrument).
  - Pulse Sequence: Proton-decoupled (zgpg30).
  - Acquisition Parameters: Spectral width of ~240 ppm, acquisition time of ~1 second, relaxation delay of 2-5 seconds, 1024 or more scans.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired FID. Integrate ^{1}H signals and pick peaks for both ^{1}H and ^{13}C spectra.

Mass Spectrometry Protocol (GC-MS with EI)

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile organic solvent like dichloromethane or ethyl acetate.
- Instrumentation: Gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- GC Parameters:
  - Column: A nonpolar capillary column (e.g., 30 m x 0.25 mm DB-5).
  - Carrier Gas: Helium at a constant flow rate of ~1 mL/min.
  - Oven Program: Start at 100 °C, hold for 2 min, ramp at 15 °C/min to 280 °C, and hold for 5 min.

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- MS Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 400.
  - Source Temperature: 230 °C.

IR Spectroscopy Protocol (FTIR-ATR)

- Sample Preparation: Place a small amount of the solid sample directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.
  - Apply pressure to the sample using the ATR anvil to ensure good contact.
  - Collect the sample spectrum over the range of 4000-400 cm^{-1}.
  - Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1}.
- Data Processing: The spectrum is automatically ratioed against the background and presented in terms of transmittance or absorbance.

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